

# No In Vivo Animal Model Data Currently Available for Salvisyrianone

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## Compound of Interest

Compound Name: Salvisyrianone

Cat. No.: B152159

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Initial research indicates a lack of publicly available scientific literature detailing in vivo studies of a compound referred to as "**Salvisyrianone**" in animal models. Extensive searches of scientific databases have not yielded any specific pharmacological, toxicological, or mechanistic studies for a compound with this name.

It is possible that "**Salvisyrianone**" may be a novel, recently isolated compound with research yet to be published, a compound known by a different chemical name, or a potential typographical error in the query.

Phytochemical studies of *Salvia syriaca*, a plant from which a compound with a similar name might originate, have identified various other compounds, including flavonoids, terpenoids, a sesterterpenoid named salvisyriacolide, and a sesquiterpene named syriacine.[1][2] While some extracts of *Salvia syriaca* and its isolated constituents have undergone preliminary in vitro evaluation for enzymatic inhibition and antioxidant properties, and in one instance, topical anti-inflammatory effects in a mouse ear edema model, no systemic in vivo animal studies for a compound specifically named "**Salvisyrianone**" are documented in the available literature.[1][3][4]

## A Potential Alternative: Salvinorin A

It is highly probable that the query may be referring to Salvinorin A, a well-researched, potent, and selective kappa-opioid receptor (KOR) agonist. Salvinorin A is the principal psychoactive molecule isolated from the plant *Salvia divinorum*. [5][6][7][8] Unlike the apparent lack of data

for "**Salvisyrianone**," Salvinorin A has been the subject of numerous in vivo studies in various animal models, investigating its therapeutic potential, pharmacology, and toxicology.

Should the user be interested in the in vivo animal model studies of Salvinorin A, detailed Application Notes and Protocols can be provided, covering areas such as:

- Analgesic and Anti-inflammatory Effects: Studies in rodent models demonstrating the pain-relieving and anti-inflammatory properties of Salvinorin A and its analogues.[9]
- Neurological and Psychiatric Disorders: Research in animal models of addiction, depression, and stroke.
- Pharmacokinetics and Metabolism: Studies in non-human primates and rodents characterizing the rapid absorption, distribution, and short duration of action of Salvinorin A.
- Toxicology and Side Effects: Investigations into the anxiogenic, motor, and cognitive impairment effects observed at higher doses.

If the intended compound of interest is indeed "**Salvisyrianone**," we recommend verifying the compound's name and consulting specialized chemical or ethnobotanical literature that may not be indexed in publicly accessible scientific databases. At present, the creation of detailed Application Notes and Protocols as requested is not feasible due to the absence of primary research data.

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